

# Tetraethylene Glycol Monomethyl Ether: A Technical Guide to its Density and Physicochemical Properties

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## Compound of Interest

Compound Name: *Tetraethylene glycol monomethyl ether*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the density and other key physicochemical properties of **tetraethylene glycol monomethyl ether** (TEGMME). This information is critical for its application in research, development, and manufacturing, particularly in fields such as drug delivery, formulation science, and materials science where it serves as a solvent, surfactant, and chemical intermediate.<sup>[1][2][3]</sup>

## Physicochemical Data of Tetraethylene Glycol Monomethyl Ether

The following table summarizes the key quantitative data for **tetraethylene glycol monomethyl ether**, providing a clear comparison of its physical and chemical characteristics.

Property	Value	Unit	Conditions	Reference(s)
Density	1.045	g/mL	at 25 °C	[3]
	1.065	g/cm <sup>3</sup>	Not Specified	[4]
Molecular Weight	208.25	g/mol	[4][5]	
Chemical Formula	C <sub>9</sub> H <sub>20</sub> O <sub>5</sub>	[4][5]		
Boiling Point	~275	°C	[2]	
	128	°C	at 1 mmHg	
Melting Point	-39	°C	[4]	
Flash Point	>110	°C		

Viscosity

Data on the viscosity of pure tetraethylene glycol monomethyl ether at various temperatures is available and shows a decrease with increasing temperature. For aqueous solutions, viscosity is a function of both composition and temperature.[6]  
[7]

Solubility

Fully miscible with water and

many organic  
solvents.[1][2]

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## Experimental Protocols for Density Determination

The accurate determination of density is crucial for the proper use of **tetraethylene glycol monomethyl ether** in various applications. Two common and reliable methods for determining the density of liquids are detailed below.

### Method 1: Density Determination using a Pycnometer

This method relies on the precise measurement of the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, calibrated volume)
- Analytical balance
- Thermostatic bath
- Thermometer

Procedure:

- Cleaning and Calibration:
  - Thoroughly clean the pycnometer with a suitable solvent and dry it completely.
  - Determine and record the mass of the empty, dry pycnometer ( $m_0$ ).[\[8\]](#)
  - Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature.
  - Place the filled pycnometer in a thermostatic bath to ensure the liquid reaches the desired temperature.

- Insert the stopper, allowing excess liquid to escape through the capillary, ensuring the pycnometer is completely full.
- Dry the exterior of the pycnometer and measure its mass ( $m_1$ ).
- Calculate the exact volume of the pycnometer at the calibration temperature.
- Sample Measurement:
  - Empty and dry the pycnometer.
  - Fill the pycnometer with **tetraethylene glycol monomethyl ether**.[\[9\]](#)
  - Bring the sample to the same temperature as the calibration and measure its mass ( $m_2$ ).  
[\[9\]](#)
- Calculation:
  - The density ( $\rho$ ) of the sample is calculated using the following formula:  $\rho_{\text{sample}} = (m_2 - m_0) / V_{\text{pycnometer}}$  where  $V_{\text{pycnometer}}$  is the calibrated volume of the pycnometer.

## Method 2: Density Determination using an Oscillating U-tube Digital Density Meter (ASTM D4052)

This instrumental method provides rapid and highly accurate density measurements.[\[10\]](#)[\[11\]](#)

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection

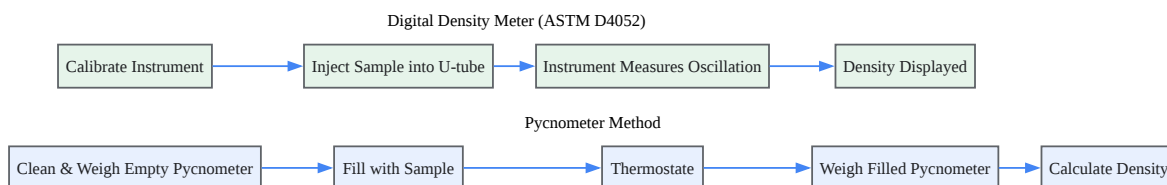
Principle: A small volume of the liquid sample (approximately 1-2 mL) is introduced into a U-shaped tube, which is then electronically excited to oscillate.[\[10\]](#) The instrument measures the frequency of oscillation, which changes with the mass of the liquid in the tube. This frequency is then converted to a density value using calibration data.[\[10\]](#)

Procedure:

- Calibration:
  - Calibrate the instrument according to the manufacturer's instructions, typically using dry air and a standard liquid with a precisely known density (e.g., pure water).
- Sample Preparation and Injection:
  - Ensure the sample of **tetraethylene glycol monomethyl ether** is free of air bubbles.
  - Inject the sample into the oscillating U-tube using a syringe or an autosampler, ensuring the tube is completely filled.[\[12\]](#)
- Measurement:
  - The instrument will automatically bring the sample to the set temperature and measure the oscillation period.
  - The density is then calculated and displayed by the instrument's software.[\[12\]](#)
- Cleaning:
  - After each measurement, the U-tube must be thoroughly cleaned with appropriate solvents and dried to prevent cross-contamination.

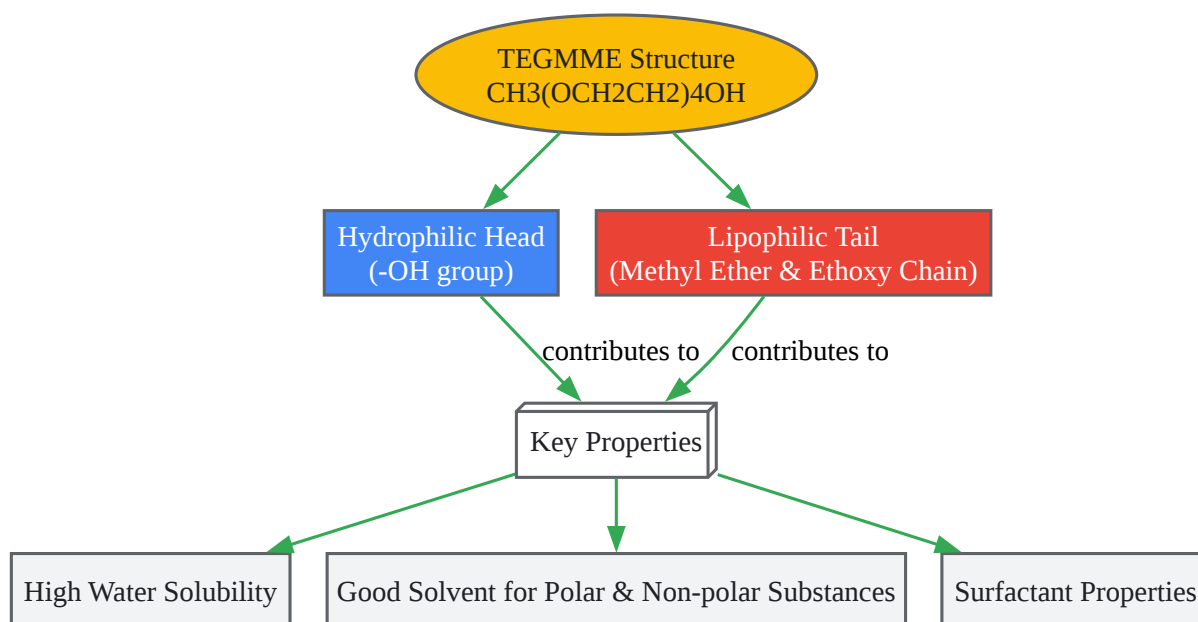
## Visualizations

The following diagrams illustrate the experimental workflow for density determination and the structural properties of **tetraethylene glycol monomethyl ether**.



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Caption: Experimental workflows for determining the density of **tetraethylene glycol monomethyl ether**.



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Caption: Relationship between the structure of TEGMME and its key properties.

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